

Preparation of ML418 Stock Solution in DMSO: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ML418

Cat. No.: B609172

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of a stock solution of **ML418**, a selective inhibitor of the Kir7.1 potassium channel, using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

ML418 is a potent and selective small molecule inhibitor of the inward rectifier potassium channel Kir7.1, with an IC₅₀ of 0.31 μ M.^{[1][2][3]} It also shows inhibitory activity against Kir6.2.^{[2][4]} Due to its role in regulating neuronal excitability, **ML418** is a valuable tool for research in neuroscience, cardiovascular disease, and other physiological areas. Accurate preparation of stock solutions is the first critical step in any in vitro or in vivo study involving this compound. DMSO is a common solvent for **ML418** due to its high solubilizing capacity for both polar and nonpolar compounds.

Quantitative Data Summary

A clear understanding of the physicochemical properties of **ML418** and DMSO is essential for accurate stock solution preparation. The table below summarizes key quantitative data.

Parameter	Value	Reference
ML418		
Molecular Weight	377.87 g/mol	
CAS Number	1928763-08-9	
Solubility in DMSO	Up to 20 mM (7.56 mg/mL)	
Alternate Solubility Data	20.83 mg/mL (55.12 mM)	
Purity	≥98%	
Storage (Powder)	-20°C for up to 3 years	
DMSO		
Molecular Weight	78.13 g/mol	
Density	1.10 g/mL	
Purity	≥99.9% (Molecular Biology Grade)	
Storage	Room Temperature	

Experimental Protocol: Preparation of a 10 mM ML418 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ML418** in DMSO. This concentration is a common starting point for serial dilutions in various experimental assays.

Materials and Equipment

- **ML418** powder (≥98% purity)
- Anhydrous/Molecular Biology Grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle **ML418** powder in a chemical fume hood to avoid inhalation.
- DMSO can facilitate the absorption of other chemicals through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for both **ML418** and DMSO before starting the procedure.

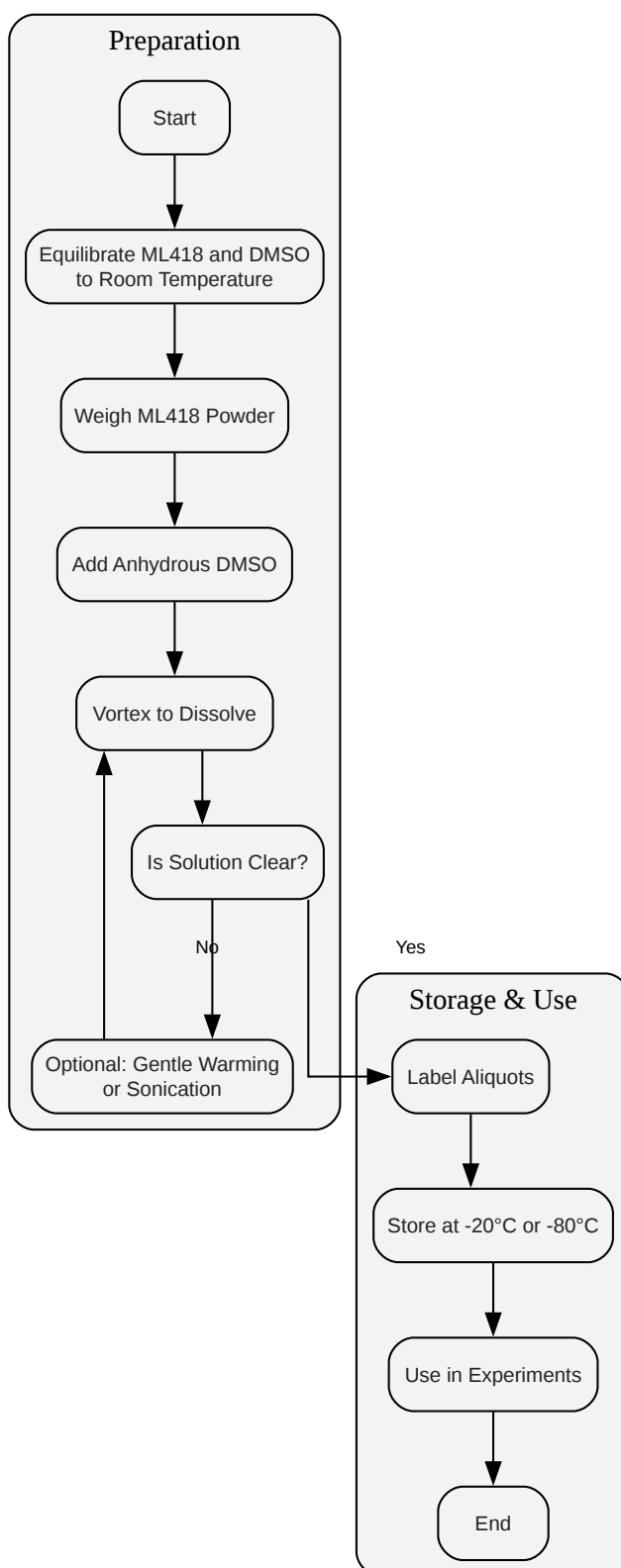
Step-by-Step Procedure

- Equilibrate Reagents: Allow the **ML418** powder and DMSO to reach room temperature before opening to prevent condensation of moisture, as DMSO is hygroscopic.
- Weigh **ML418**: Tare a clean, dry microcentrifuge tube or vial on an analytical balance. Carefully weigh out the desired amount of **ML418** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh out 3.78 mg of **ML418**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - Example: $10 \text{ mM} \times 0.001 \text{ L} \times 377.87 \text{ g/mol} = 3.7787 \text{ mg}$
- Add DMSO: Using a calibrated micropipette, add the calculated volume of DMSO to the tube containing the **ML418** powder. To continue the example, add 1 mL of DMSO.
- Dissolve **ML418**: Close the tube or vial securely and vortex the mixture until the **ML418** is completely dissolved. A clear solution should be obtained.

- **Aid Dissolution** (if necessary): If the compound does not fully dissolve with vortexing, brief sonication or gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution. However, avoid excessive heat to prevent degradation of the compound.
- **Labeling**: Clearly label the tube or vial with the compound name (**ML418**), concentration (10 mM in DMSO), date of preparation, and your initials.
- **Storage**: Store the stock solution at -20°C or -80°C in small aliquots to minimize freeze-thaw cycles. When stored at -20°C, the solution is stable for at least one month, and at -80°C, for up to six months.

Visualizations

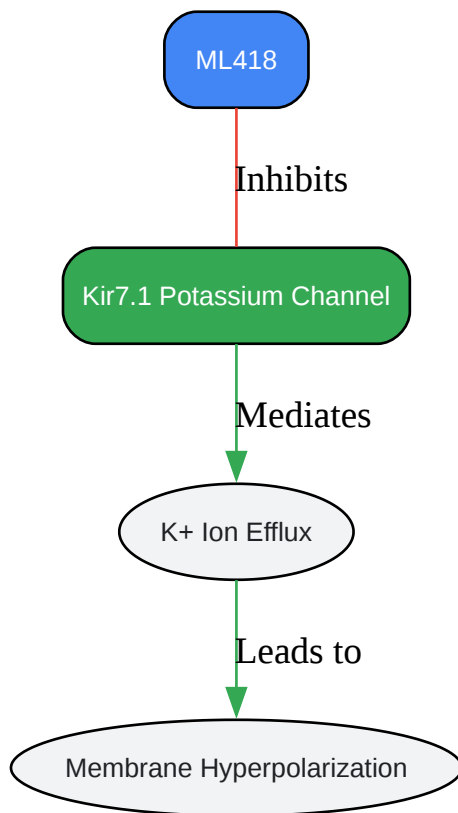
Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for **ML418** stock solution preparation.

Signaling Pathway of ML418



[Click to download full resolution via product page](#)

Caption: Inhibitory action of **ML418** on the Kir7.1 channel.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.eu [file.medchemexpress.eu]
- 2. ML 418 | Inward Rectifier Potassium (Kir) Channels | Tocris Bioscience [tocris.com]
- 3. ML418: The first selective, sub-micromolar pore blocker of Kir7.1 potassium channels - PMC [pmc.ncbi.nlm.nih.gov]
- 4. ML 418 | Inward Rectifier Potassium Channel Blockers: R&D Systems [rndsystems.com]

- To cite this document: BenchChem. [Preparation of ML418 Stock Solution in DMSO: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609172#how-to-prepare-ml418-stock-solution-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com